Comparative Guide: Mass Spectrometry Profiling of 4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name:	*4-Hydroxycyclohexane-1-carboxamide*
CAS No.:	*116941-10-7; 1221724-30-6*
Cat. No.:	*B2404571*

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Executive Summary

4-Hydroxycyclohexane-1-carboxamide ($C_7H_{13}NO_2$, MW 143.[1]18) represents a critical metabolic intermediate often encountered in the degradation of pharmaceutical amides and hydroxamic acid inhibitors. Its dual functionality—combining a polar primary amide with a secondary hydroxyl group—presents unique challenges in mass spectrometry (MS) analysis.

This guide provides a technical comparison of fragmentation behaviors across different ionization platforms (EI vs. ESI) and compares the native compound against its non-hydroxylated analog, Cyclohexanecarboxamide. We further evaluate the "performance"—defined here as detection sensitivity and spectral specificity—of native analysis versus trimethylsilyl (TMS) derivatization.

Chemical Profile & Physicochemical Properties[1][2][3][4]

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Property	Data	Relevance to MS
Formula	$C_7H_{13}NO_2$	Nitrogen rule applies (Odd MW = Nitrogen present)
Exact Mass	143.0946 Da	Target for High-Res MS (HRMS)
Polarity	High (TPSA ~63 $Å^2$)	Poor GC behavior without derivatization; Excellent ESI response
Lability	Thermal dehydration	Risk of in-source water loss ($[M-18]^+$)

Comparative Analysis: Ionization Techniques & Alternatives

To select the optimal detection method, researchers must understand how **4-Hydroxycyclohexane-1-carboxamide** behaves under different energy regimes compared to its structural "alternatives" (analogs and derivatives).

Performance Comparison: EI (Hard) vs. ESI (Soft) Ionization

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Feature	Electron Ionization (EI, 70 eV)	Electrospray Ionization (ESI, Positive)
Molecular Ion (M^+)	Weak / Absent (<5%).[1] The radical cation is unstable due to rapid dehydration and amide cleavage.	Dominant. Observed as protonated adduct $[M+H]^+$ (m/z 144).
Fragmentation	Extensive.[1] Provides a structural fingerprint. Key for library matching.	Minimal. Requires MS/MS (CID) to generate fragments.
Key Diagnostic Ions	m/z 125 $[M-H_2O]^+$, m/z 99 $[M-CONH_2]^+$, m/z 81.[1]	m/z 144 $[M+H]^+$, m/z 166 $[M+Na]^+$, m/z 127 $[M+H-NH_3]^+$.
Best Application	Structural confirmation; impurity profiling in synthesis.[1]	Quantitation in biological matrices (LC-MS/MS).[2]

Structural Comparison: 4-Hydroxy vs. Non-Substituted Analog

Comparing **4-Hydroxycyclohexane-1-carboxamide** to Cyclohexanecarboxamide (MW 127) highlights the specific influence of the hydroxyl group.[1]

- Cyclohexanecarboxamide:
  - Base Peak: m/z 83 (Cyclohexyl cation, $[M-CONH_2]^+$).
  - Mechanism: Simple alpha-cleavage of the amide group.
- **4-Hydroxycyclohexane-1-carboxamide**:
  - Shifted Fragments: The cyclohexyl cation shifts from m/z 83 to m/z 99 (Hydroxycyclohexyl cation).

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- Secondary Fragmentation: The m/z 99 ion is unstable and rapidly loses water to form m/z 81 (Cyclohexenyl cation), a peak absent in the non-substituted analog.
- Conclusion: The presence of m/z 99 and m/z 81 is diagnostic for the hydroxylated ring.

Fragmentation Pathway Elucidation (EI-MS)

The electron ionization fragmentation of **4-Hydroxycyclohexane-1-carboxamide** follows three competing pathways driven by the stability of the amide and the lability of the hydroxyl group.

Primary Pathways

- Alpha-Cleavage (Amide Loss): Homolytic cleavage adjacent to the carbonyl carbon releases the carbamoyl radical ($\bullet CONH_2$), leaving the hydroxycyclohexyl cation (m/z 99).
- Dehydration (Water Loss): Thermal or electron-induced elimination of H_2O (18 Da) typically involves a 1,3- or 1,4-elimination mechanism, generating a cyclohexenyl amide cation (m/z 125).
- McLafferty Rearrangement: While less dominant in cyclic amides than linear ones, hydrogen transfer can lead to the loss of NH_3 (17 Da), yielding a lactone-like species at m/z 126.

Visualization of Fragmentation Logic[6]

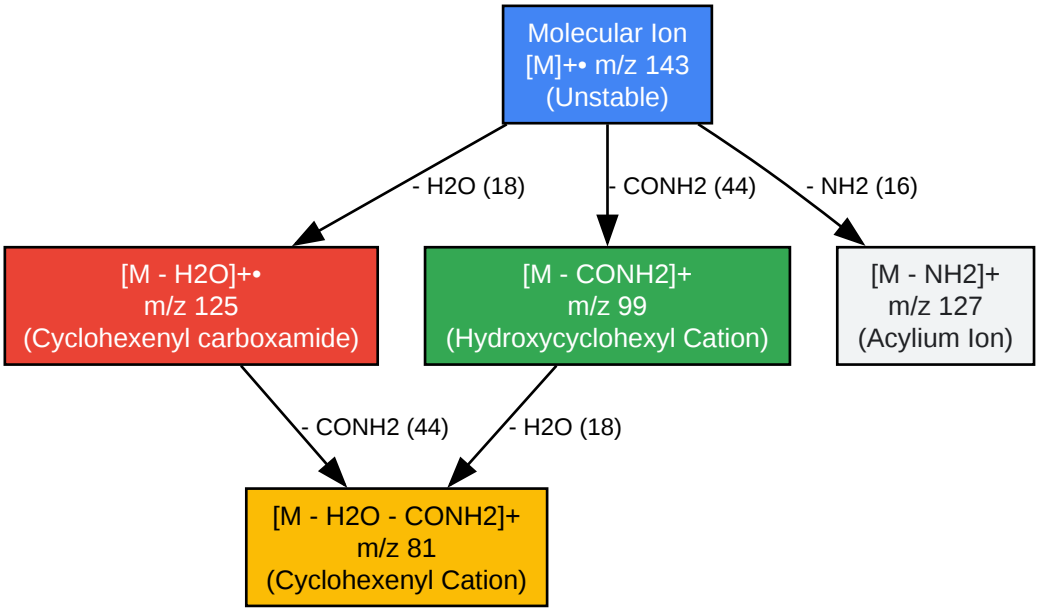

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Figure 1: Competing EI fragmentation pathways for **4-Hydroxycyclohexane-1-carboxamide**. The convergence at m/z 81 represents the stable cyclohexenyl cation.

Experimental Protocol: Derivatization for GC-MS

Expert Insight: Direct injection of **4-Hydroxycyclohexane-1-carboxamide** into a GC-MS system is not recommended. The polar -OH and -$CONH_2$ groups interact with silanol sites in the column, causing peak tailing and sensitivity loss. Solution: Silylation using BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide).[1]

Validated Workflow[7]

- Preparation: Dissolve 1 mg of sample in 100 µL of anhydrous pyridine.
- Derivatization: Add 100 µL of BSTFA + 1% TMCS (Trimethylchlorosilane).
- Incubation: Heat at 70°C for 30 minutes. (Ensures complete silylation of both -OH and -NH groups).
- Analysis: Inject 1 µL into GC-MS (Split 1:20).

Resulting Shift

- New MW: 143 + 72 (TMS on OH) + 72 (TMS on NH) = 287 Da (Di-TMS derivative).
- Performance Gain: Sharp peak shape, 10-50x increase in signal-to-noise ratio compared to native injection.

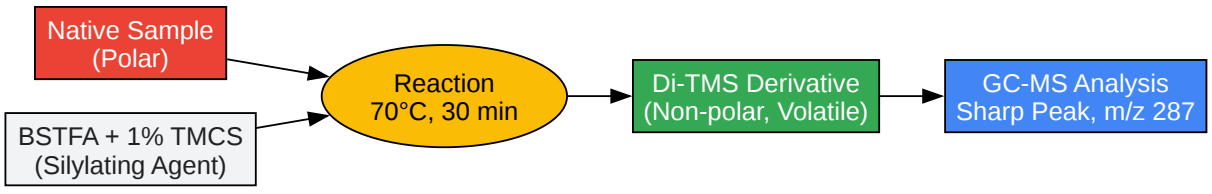

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Figure 2: Derivatization workflow to enhance GC-MS performance and detection limits.

Summary of Diagnostic Fragments (Native vs. Derivative)

Use this table to validate your experimental spectrum.

Fragment Origin	Native (m/z)	Di-TMS Derivative (m/z)	Notes
Molecular Ion	143 (Trace)	287 (Moderate)	Derivative stabilizes the molecular ion.[1]
[M - Methyl]	N/A	272	Loss of CH_3 from TMS group (Standard silicon pattern).[1]
Base Peak	81 or 55	73 or 147	TMS groups generate intense m/z 73 $[(CH_3)_3Si]^+$.[1]
Ring Fragment	99 (Hydroxy-ring)	171 (TMS-oxy-ring)	Diagnostic for ring substitution.[1]
Loss of Amide	99	171	Cleavage of the amide bond.

References

- NIST Mass Spectrometry Data Center.Cyclohexanecarboxamide Mass Spectrum. NIST Chemistry WebBook, SRD 69.[3] Available at: [Link]
- Lipid MAPS.Clinical applications of 3-hydroxy fatty acid analysis by gas chromatography–mass spectrometry. Available at: [Link]
- PubChem.**4-Hydroxycyclohexane-1-carboxamide** Compound Summary. National Library of Medicine. Available at: [Link]

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- Royal Society of Chemistry.Fragmentation reactions using electrospray ionization mass spectrometry.[4] Natural Product Reports.[4] Available at: [Link]

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Sources

- 1. 4-Hydroxycyclohexane-1-carboxamide | C7H13NO2 | CID 14022790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. Cyclohexanecarboxaldehyde, 4-(hydroxymethyl)- [webbook.nist.gov]
- 4. pubs.rsc.org [pubs.rsc.org]
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